

Technical Guide: D-Mannose-13C,d-2 - Commercial Availability, Purity, and Applications

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: D-Mannose-13C,d-2

Cat. No.: B12409924

[Get Quote](#)

This technical guide provides an in-depth overview of the commercial availability and purity of isotopically labeled D-Mannose, with a specific focus on **D-Mannose-13C,d-2**. It is intended for researchers, scientists, and drug development professionals who utilize stable isotope-labeled compounds for metabolic tracing, quantitative analysis, and mechanistic studies.

1.0 Executive Summary

D-Mannose, a C-2 epimer of glucose, is a critical monosaccharide in various biological processes, including glycoprotein synthesis and cellular metabolism.^{[1][2]} Isotopically labeled versions of D-Mannose are invaluable tools for tracing its metabolic fate and quantifying its incorporation into complex glycans. While a wide variety of singly-labeled (e.g., 13C or 2H) D-Mannose species are commercially available, the specific dual-labeled variant, **D-Mannose-13C,d-2**, is not a standard off-the-shelf product. It is typically available only through custom synthesis requests from specialized chemical suppliers. This guide summarizes the availability of related labeled D-Mannose compounds, outlines a general synthetic approach, and illustrates its application in metabolic research.

2.0 Commercial Availability and Purity of Isotopically Labeled D-Mannose

Direct searches for "**D-Mannose-13C,d-2**" do not yield standard commercial suppliers, indicating that this specific combination requires custom synthesis. However, various other isotopically labeled D-Mannose standards are available. The following table summarizes representative commercial offerings, which can serve as a baseline for sourcing custom

reagents. Purity is typically determined by NMR and mass spectrometry to confirm isotopic enrichment and chemical purity.

Product Name	Supplier	Catalog Number	Isotopic Purity (%)	Chemical Purity (%)
D-Mannose (6- ¹³ C)	Eurisotop	CLM-1192	99	>98
D-Mannose (1- ¹³ C)	Cambridge Isotope Labs	CLM-1188	99	>98
D-Mannose (U- ¹³ C ₆)	Omicron Biochemicals	MAN-007	>98	>98
D-Mannose (1-d)	CDN Isotopes	D-5750	>98	>98
D-Mannose (2-d)	Medical Isotopes, Inc.	D5412	>98	>98

3.0 Synthesis of Isotopically Labeled D-Mannose

The synthesis of custom labeled sugars like **D-Mannose-¹³C,^d-2** requires specialized organic chemistry techniques. A common foundational method for introducing a ¹³C label at the C1 position is the cyanohydrin synthesis, which extends the carbon chain of an aldose.

3.1 General Experimental Protocol: Modified Kiliani-Fischer Cyanohydrin Synthesis

This protocol outlines a general procedure for the synthesis of 1-¹³C labeled aldoses, which can be adapted for D-Mannose from D-arabinose. The introduction of deuterium (d-2) would require additional specific deuteration steps, such as reduction with a deuterium source (e.g., sodium borodeuteride) at a relevant step.

- **Cyanohydrin Formation:** D-arabinose is reacted with a labeled cyanide source (e.g., K¹³CN or Na¹³CN). The reaction conditions, such as pH, can be adjusted to favor the formation of the mannonitrile epimer over the gluconitrile epimer. For instance, using sodium carbonate can favor the gluconic epimer, while other conditions may increase the yield of the desired mannonic nitrile.[3]

- **Nitrile Hydrolysis:** The resulting epimeric nitriles (D-mannononitrile-1-13C and D-glucononitrile-1-13C) are hydrolyzed to their corresponding carboxylic acids, D-mannonic acid-1-13C and D-gluconic acid-1-13C.
- **Lactonization:** The mixture of acids is then converted to their respective lactones. D-mannono-1,4-lactone-1-13C can be encouraged to crystallize from the mixture.[\[3\]](#)
- **Separation and Purification:** The desired D-mannono-1,4-lactone is separated from the gluconic epimer. This can be achieved through fractional crystallization or chromatography.[\[3\]](#)
- **Reduction to Aldose:** The purified D-mannono-1,4-lactone-1-13C is reduced to the final product, D-Mannose-1-13C. A common reducing agent for this step is sodium amalgam in a weakly acidic solution.[\[3\]](#)
- **Final Purification:** The resulting labeled D-Mannose is purified, typically by crystallization from solvents like methanol-isopropanol mixtures, to yield the final high-purity product.[\[3\]](#)

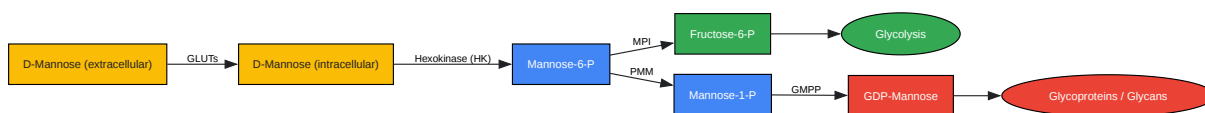
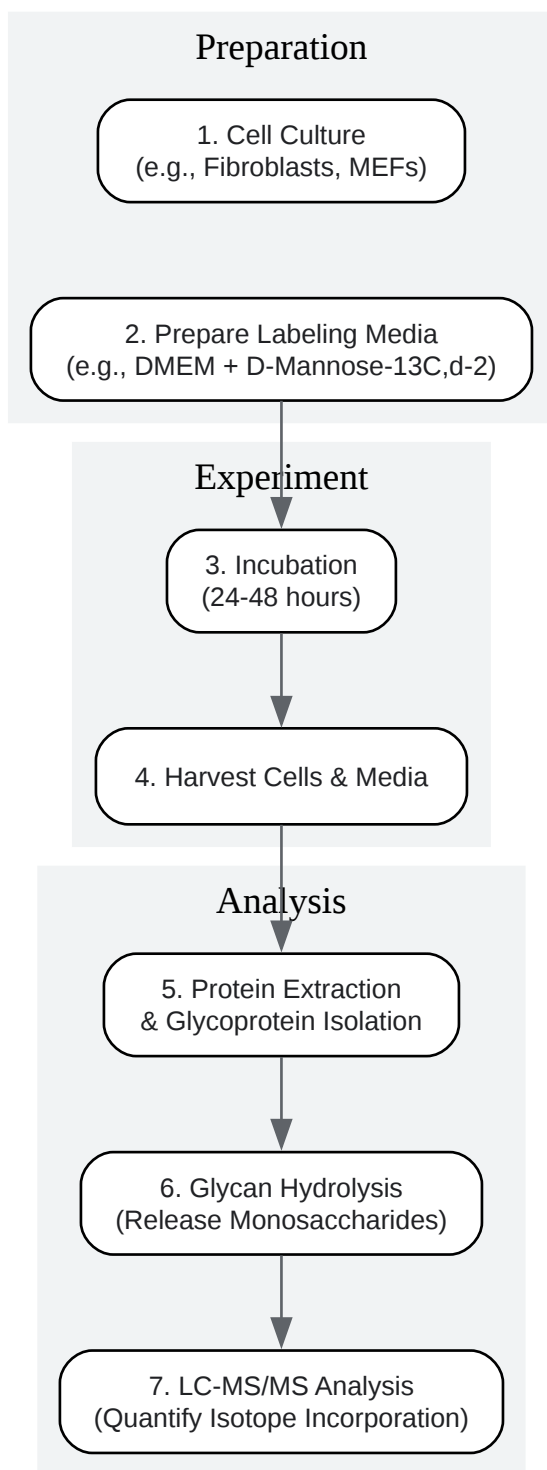
Note: The introduction of deuterium at specific positions would involve selecting appropriate starting materials or reagents in a multi-step synthesis designed to achieve the desired labeling pattern.

4.0 Applications in Metabolic Research

Isotopically labeled D-Mannose is a powerful tool for tracing metabolic pathways. Once it enters a cell, it can either be catabolized via glycolysis or activated for incorporation into glycoconjugates.[\[1\]](#)[\[4\]](#)

4.1 Experimental Workflow for Metabolic Labeling

The following diagram illustrates a typical workflow for a stable isotope tracing experiment using labeled D-Mannose to study glycoprotein synthesis.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. MANNOSE METABOLISM: MORE THAN MEETS THE EYE - PMC [pmc.ncbi.nlm.nih.gov]
- 2. D-mannose facilitates immunotherapy and radiotherapy of triple-negative breast cancer via degradation of PD-L1 - PMC [pmc.ncbi.nlm.nih.gov]
- 3. nvlpubs.nist.gov [nvlpubs.nist.gov]
- 4. The Metabolic Origins of Mannose in Glycoproteins - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Technical Guide: D-Mannose-13C,d-2 - Commercial Availability, Purity, and Applications]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12409924#commercial-availability-and-purity-of-d-mannose-13c-d-2]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com